

Thermochemical Profile of Scandium(III) Chloride: A Critical Guide

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Compound of Interest

Compound Name: Scandium chloride

CAS No.: 10361-84-9

Cat. No.: B082386

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Executive Summary

Scandium(III) chloride (

) is the primary gateway to organoscandium chemistry and the production of metallic scandium. Unlike the lanthanides to which it is often compared, scandium's small ionic radius (

Å) imparts unique Lewis acidity and hydrolysis susceptibility.

This guide consolidates the thermodynamic data required for high-temperature synthesis (CVD, metallothermic reduction) and aqueous applications (radiopharmaceutical labeling with

). It addresses the critical scarcity of experimental heat capacity data by providing theoretically grounded estimates alongside verified formation enthalpies.

Fundamental Properties & Crystal Structure

Anhydrous

adopts a layered crystal structure distinct from the trichlorides of the lighter lanthanides (which are typically

-type).

Property	Value	Notes
Formula		
Molar Mass		
Crystal System	Rhombohedral	motif (Layered structure)
Coordination	Octahedral ()	Scandium centers are 6-coordinate
Density		Solid state at
Melting Point		High melting ionic solid
Solubility	Highly Soluble	Exothermic dissolution in water/ethanol

Solid-State Thermochemistry

The thermodynamic stability of

is driven by its high lattice enthalpy. Note that while formation enthalpy is well-established, experimental heat capacity (

) data for

is scarce compared to

. The values below reflect the most reliable literature consensus and IVTANTHERMO database extrapolations.

Standard Thermodynamic Values ()

Quantity	Symbol	Value	Uncertainty	Source/Method
Enthalpy of Formation				Calorimetric consensus [1][3]
Gibbs Free Energy				Calculated from and
Entropy			Estimated	Derived from / trends [4]
Heat Capacity			Estimated	Neumann-Kopp Approximation

“

Expert Insight: The scarcity of experimental

data for

is a known gap in thermochemical databases. Researchers often rely on the values for

or interpolate between

and

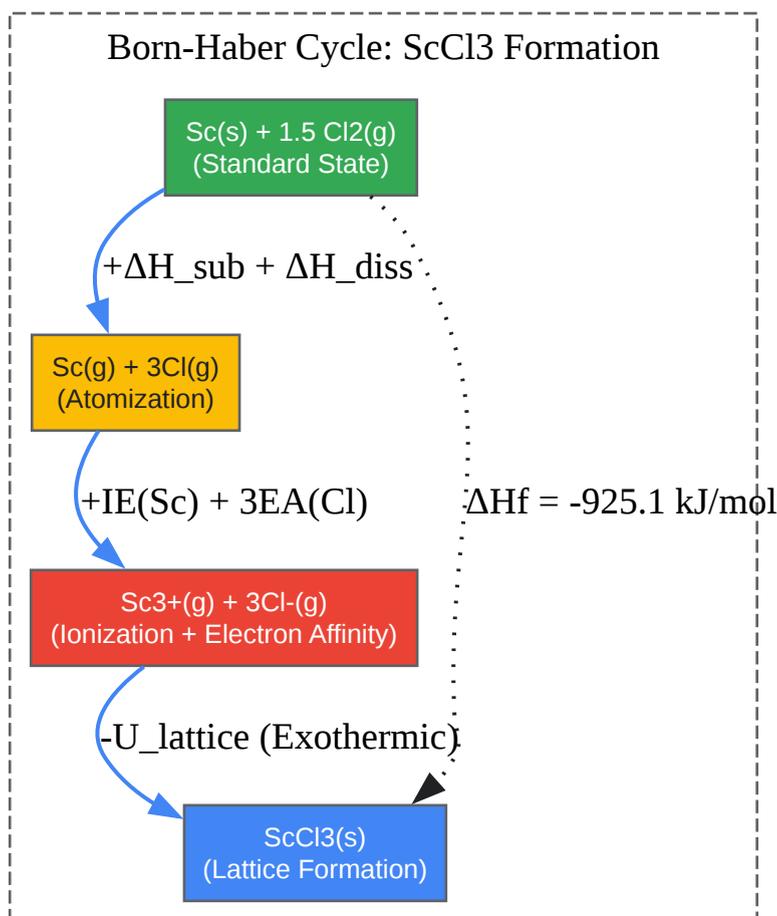
. The estimate above uses the weighted sum of constituents:

.

Born-Haber Cycle Visualization

The stability of

is best understood through its formation pathway, dominated by the ionization energy of Sc and the lattice energy.



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Figure 1: Born-Haber cycle illustrating the energetic pathway to ScCl₃ stability.

Phase Transition Thermodynamics

For Chemical Vapor Deposition (CVD) and purification, the vapor pressure and sublimation characteristics are critical. Unlike

, which sublimates at low temperatures,

requires significantly higher temperatures to generate appreciable vapor pressure.

- Vapor Species: At

, the vapor is predominantly monomeric

(

), with a minor dimeric species

(

) [1].[1]

- Volatility Contrast:

vapor pressure is

at

, whereas

exceeds

at

. [2] This differential is exploited in the purification of Sc from Al-Sc alloys [2].[2]

Aqueous Chemistry & Hydration Protocols

is supplied commercially as the hexahydrate,

. [1] A critical error in synthesis is attempting to dehydrate this salt by simple heating.

The Hydrolysis Trap:

Direct heating results in Scandium Oxychloride (

), an insoluble refractory contaminant.

Self-Validating Protocol: Ammonium Chloride Route

To obtain anhydrous

, the dehydration must proceed through an ammonium double salt intermediate, which suppresses hydrolysis.



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Figure 2: The ammonium chloride route for preventing hydrolysis during dehydration.

Applications in Drug Development (Radiopharmaceuticals)

Scandium has emerged as a high-potential element in nuclear medicine due to the theranostic pair

(PET imaging) and

(Therapy).

- Precursor Role:

is the standard form for labeling DOTA-conjugated peptides (e.g., DOTATOC, PSMA-617).

- Labeling Thermodynamics: The

ion is a hard Lewis acid. Labeling efficiency is pH-dependent (optimal pH 4.0–4.5) and requires heating (

) to overcome the kinetic barrier of the macrocyclic chelator [5].

- Purity Requirement: Metallic impurities (

,

) compete for the chelator. High-purity

(

) is mandatory to maintain high specific activity.

References

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